

In-Depth Technical Guide: Solubility of 2-Amino-6-methylbenzonitrile in Organic Solvents

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Compound of Interest

Compound Name: 2-Amino-6-methylbenzonitrile

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Abstract

This technical guide provides a comprehensive overview of the solubility characteristics of **2-Amino-6-methylbenzonitrile**, a key intermediate in pharmaceutical synthesis. Due to the limited availability of specific quantitative solubility data in public literature, this document focuses on providing a detailed framework for understanding its likely solubility profile based on its chemical structure and available data for analogous compounds. Furthermore, this guide outlines detailed experimental protocols for researchers to determine precise solubility measurements.

Introduction to 2-Amino-6-methylbenzonitrile

2-Amino-6-methylbenzonitrile is an aromatic organic compound with the chemical formula $C_8H_8N_2$.^{[1][2]} It possesses both an amino ($-NH_2$) and a nitrile ($-C\equiv N$) functional group attached to a toluene backbone. This bifunctional nature makes it a versatile building block in the synthesis of various heterocyclic compounds and active pharmaceutical ingredients. Understanding its solubility in different organic solvents is crucial for its synthesis, purification, crystallization, and formulation development.

Key Physicochemical Properties:

Property	Value	Reference
CAS Number	56043-01-7	[1][2]
Molecular Formula	C ₈ H ₈ N ₂	[1][2]
Molecular Weight	132.16 g/mol	[1][2]
Melting Point	127-132 °C	[2]
Appearance	Solid	

Predicted and Analogous Solubility Profile

While specific quantitative solubility data for **2-Amino-6-methylbenzonitrile** is not readily available in published literature, its solubility can be inferred from its structural features and by examining the solubility of similar compounds. The presence of a polar amino group suggests potential solubility in polar solvents, while the aromatic ring and methyl group contribute to non-polar character, indicating possible solubility in less polar organic solvents.

The following table summarizes the qualitative solubility of structurally related tolunitrile derivatives, which can serve as a preliminary guide for solvent selection.

Table 1: Qualitative Solubility of Tolunitrile Derivatives

Compound	Solvent	Solubility
p-Tolunitrile	Alcohol	Very Soluble[3]
Diethyl Ether	Very Soluble[3]	Miscible[4]
Water	Insoluble[3]	
m-Tolunitrile	Diethyl Ether	
Ethanol	Miscible[4]	Insoluble[4][5]
Carbon Tetrachloride	Sparingly Soluble[4]	
Water	Insoluble[4][5]	

Based on this analogous data, it is anticipated that **2-Amino-6-methylbenzonitrile** will exhibit good solubility in polar organic solvents like alcohols and ethers, and poor solubility in water. The amino group in **2-Amino-6-methylbenzonitrile** is expected to increase its polarity compared to p- and m-tolunitrile, potentially enhancing its solubility in polar protic and aprotic solvents.

Experimental Protocols for Solubility Determination

To obtain precise quantitative solubility data, standardized experimental protocols are essential. The following section details the widely accepted gravimetric method for determining the solubility of a solid compound in an organic solvent.

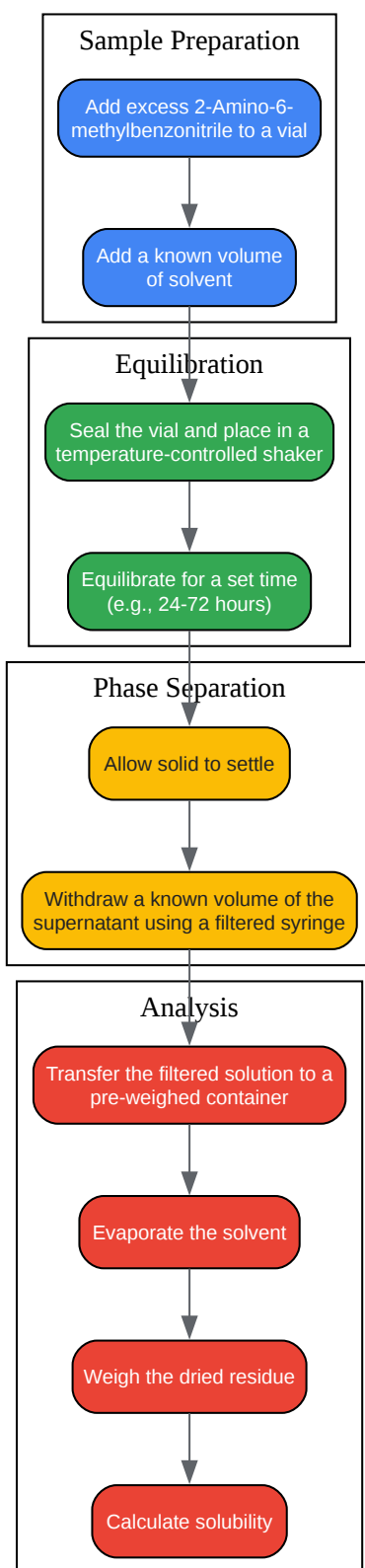
Gravimetric Solubility Determination

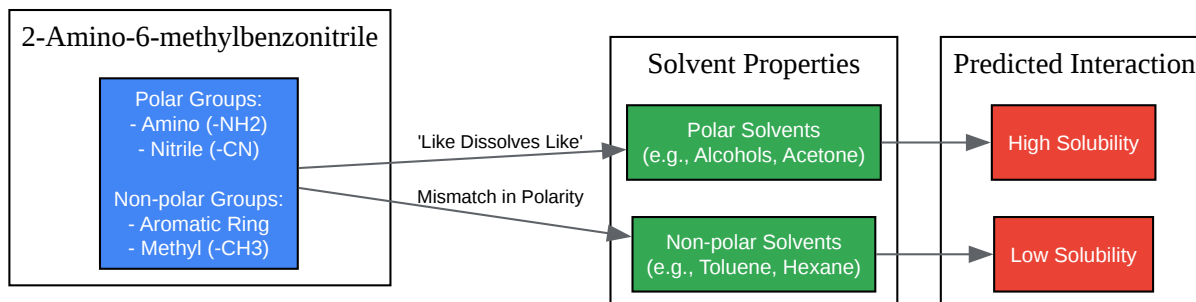
The gravimetric method is a reliable and straightforward technique for measuring solubility. It involves saturating a solvent with the solute at a specific temperature, followed by the separation and quantification of the dissolved solute.

Materials and Equipment:

- **2-Amino-6-methylbenzonitrile**
- Selected organic solvents (e.g., methanol, ethanol, acetone, ethyl acetate, toluene)
- Temperature-controlled shaker or water bath
- Analytical balance
- Vials or flasks with secure caps
- Syringe filters (e.g., 0.45 μm PTFE)
- Oven or vacuum oven

Experimental Workflow:





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